

Safe Disposal of Spasmofen: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Spasmofen

CAS No.: 82824-08-6

Cat. No.: B1261437

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This document provides essential safety and logistical information for the proper disposal of **Spasmofen**, a pharmaceutical compound commonly utilized in research and development. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. The primary active ingredients in the most common formulation of **Spasmofen** are Ketoprofen, a non-steroidal anti-inflammatory drug (NSAID), and Hyoscine Butylbromide, an antispasmodic agent.^{[1][2][3][4]}

Core Principles of Pharmaceutical Waste Management

The disposal of laboratory waste, including unused or expired **Spasmofen**, must prioritize the minimization of environmental impact. NSAIDs like Ketoprofen are increasingly detected in aquatic environments and can be challenging to remove from wastewater.^{[5][6][7]} Therefore, direct disposal down the drain is strongly discouraged unless explicitly permitted by local regulations and institutional policies.

Spasmofen Formulations

While the most prevalent formulation of **Spasmofen** contains Ketoprofen and Hyoscine Butylbromide, it is crucial to be aware of other formulations that may be encountered.[1][2][3][4] A less common formulation, also branded as **Spasmofen**, has been reported to contain opioids such as codeine and morphine.[8] Another product, "**Spasmofen-M**," is a combination of Dicyclomine and Mefenamic Acid.[9] The disposal protocols outlined below are intended for the Ketoprofen and Hyoscine Butylbromide formulation. Disposal of opioid-containing substances requires more stringent security and disposal measures, often governed by specific controlled substance regulations. Always confirm the active ingredients of your material before proceeding with disposal.

Quantitative Data on Spasmofen Components

Active Ingredient	Chemical Class	Therapeutic Use	Environmental Considerations
Ketoprofen	Non-Steroidal Anti-Inflammatory Drug (NSAID)	Analgesic, Anti-inflammatory	Detected in surface water; can have ecotoxicological effects.[5][10]
Hyoscine Butylbromide	Antispasmodic, Anticholinergic	Relief of smooth muscle spasm	Data on environmental persistence is less extensive than for NSAIDs.

Experimental Protocols for Disposal

The following step-by-step protocol is recommended for the disposal of **Spasmofen** (Ketoprofen/Hyoscine Butylbromide formulation) in a laboratory setting.

1.0 Personal Protective Equipment (PPE)

1.1. Wear appropriate PPE, including safety glasses, a lab coat, and nitrile gloves, when handling **Spasmofen** for disposal.

2.0 Preferred Disposal Method: Pharmaceutical Take-Back Program

2.1. The most environmentally sound method for disposing of unused pharmaceuticals is through a designated take-back program.^{[11][12][13]} 2.2. Contact your institution's Environmental Health and Safety (EHS) department to inquire about established pharmaceutical waste disposal programs. 2.3. If a take-back program is available, follow all institutional guidelines for packaging and labeling the waste for collection.

3.0 Alternative Disposal Method (in the absence of a take-back program)

This method is aligned with guidelines from the U.S. Food and Drug Administration (FDA) and the Environmental Protection Agency (EPA) for the disposal of non-controlled substances in the absence of a take-back program.^{[13][14][15]}

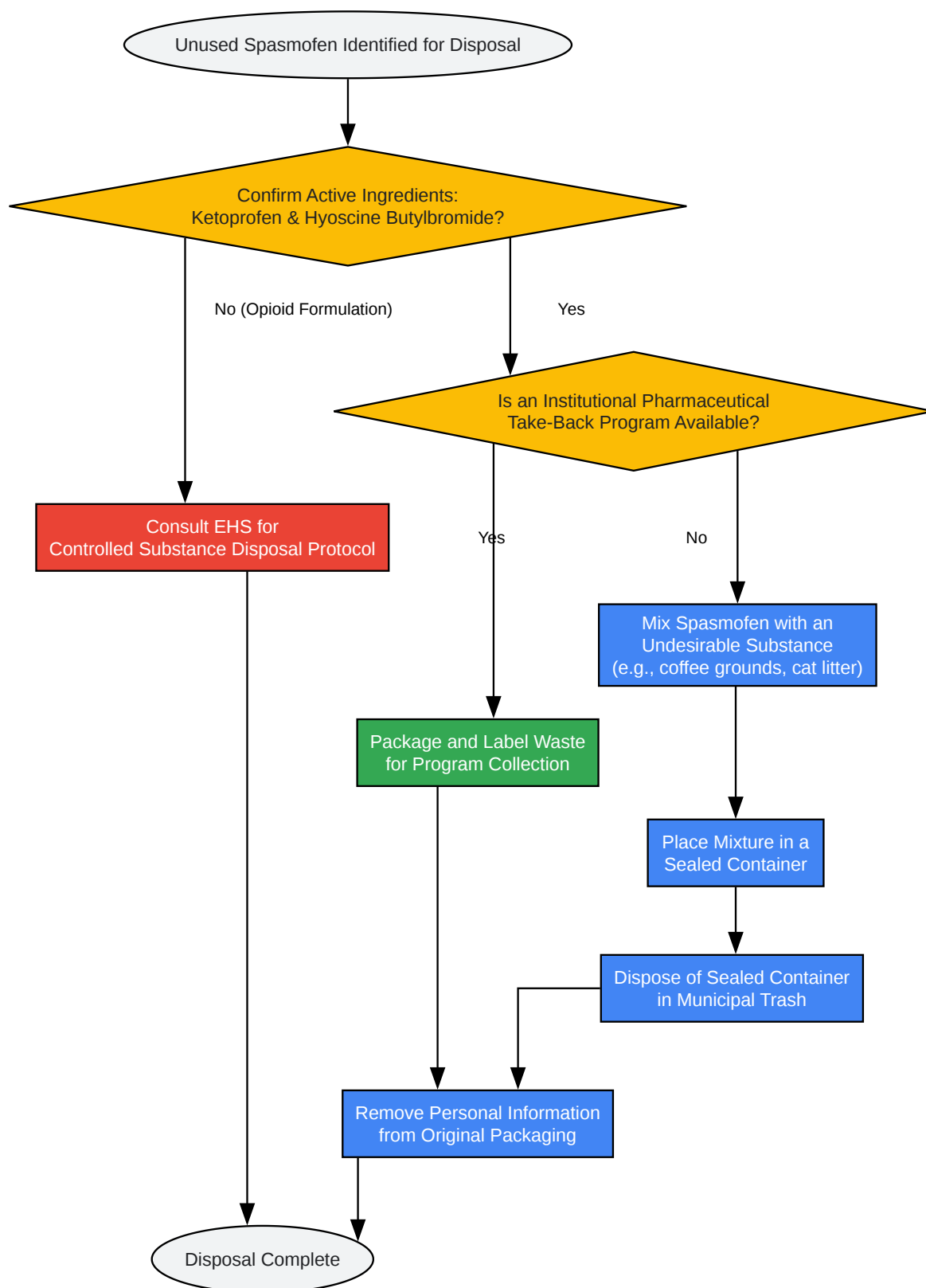
3.1. Deactivation and Containment: 3.1.1. For solid dosage forms (tablets, capsules), do not crush the medication.^[13] 3.1.2. For liquid formulations, prepare for mixing with an inert, undesirable substance. 3.1.3. In a sealable plastic bag or a container that can be tightly closed, mix the unused **Spasmofen** with an unpalatable material such as used coffee grounds, dirt, or cat litter.^{[12][14]} This step makes the drug less appealing to children and pets and prevents diversion. 3.1.4. Add a small amount of water to solid dosage forms to help them dissolve and mix with the undesirable substance. 3.1.5. Seal the bag or container securely.

3.2. Final Disposal: 3.2.1. Place the sealed container in the regular laboratory or municipal trash. 3.2.2. Before disposing of the original **Spasmofen** packaging, remove or obscure all personal and identifying information from the label to protect privacy.^[14]

4.0 What Not to Do

4.1. Do not flush **Spasmofen** down the toilet or pour it down the sink.^[12] Pharmaceutical residues in waterways can have adverse effects on aquatic life. Ketoprofen is not on the FDA's "flush list" of medications that are considered safe for flushing when a take-back program is not available.^[11] 4.2. Do not dispose of **Spasmofen** in a manner that could lead to accidental ingestion by humans or animals.

Logical Workflow for Spasmofen Disposal



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Caption: Decision workflow for the proper disposal of **Spasmofen** in a laboratory setting.

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